

# A Technical Overview of 5-Bromopentyl Acetate: Molecular Properties

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## Compound of Interest

Compound Name: *5-Bromopentyl acetate*

Cat. No.: B044996

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a concise summary of the core molecular properties of **5-Bromopentyl acetate**, a chemical compound relevant in various organic synthesis applications. The information is presented to be easily accessible for professionals in the fields of chemistry and drug development.

## Molecular Data Summary

The fundamental molecular characteristics of **5-Bromopentyl acetate** are summarized in the table below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>13</sub> BrO <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	209.08 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Linear Formula	CH <sub>3</sub> CO <sub>2</sub> (CH <sub>2</sub> ) <sub>5</sub> Br

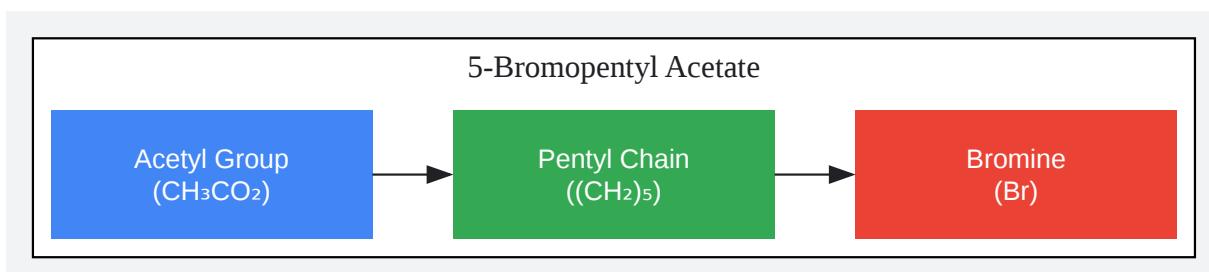
## Experimental Protocols

Detailed experimental protocols for the determination of molecular weight and formula, such as mass spectrometry or elemental analysis, are foundational techniques in analytical chemistry.

and are not detailed here. The provided data is based on computed and verified sources.

## Structural Representation

The logical arrangement of the functional groups within the **5-Bromopentyl acetate** molecule is depicted in the following diagram. This visualization illustrates the connectivity between the acetyl group, the pentyl linker, and the terminal bromine atom.



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Caption: Logical structure of **5-Bromopentyl acetate**.

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## References

- 1. 5-Bromopentyl Acetate - Starshinechemical [starshinechemical.com]
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